

# An In-depth Technical Guide to Divinyltetramethyldisilane (CAS: 2627-95-4)

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## Compound of Interest

Compound Name: *DIVINYLTETRAMETHYLDISILAN*  
*E*  
Cat. No.: *B073463*

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## Introduction

**Divinyltetramethyldisilane**, with the CAS number 2627-95-4, is a pivotal organosilicon compound widely utilized in synthetic chemistry and materials science. Its structure, featuring two vinyl functional groups attached to a disiloxane backbone, imparts unique reactivity, making it a valuable building block for a diverse range of applications. This guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and key reactions, and a summary of its primary applications.

## Chemical and Physical Properties

**Divinyltetramethyldisilane** is a colorless, flammable liquid that is sensitive to moisture.<sup>[1]</sup> It is insoluble in water but soluble in many organic solvents.<sup>[2]</sup> A summary of its key quantitative properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Divinyltetramethyldisilane**

Property	Value	Reference(s)
Molecular Formula	C8H18OSi2	[3]
Molecular Weight	186.40 g/mol	[3]
CAS Number	2627-95-4	[3]
Appearance	Colorless liquid	[2]
Boiling Point	139 °C (lit.)	[3]
Melting Point	-99 °C (lit.)	[3]
Density	0.809 g/mL at 25 °C (lit.)	[3]
Refractive Index (n <sub>20/D</sub> )	1.411 (lit.)	[3]
Flash Point	21.7 °C (closed cup)	[3]
Vapor Pressure	17 hPa at 25 °C	[4]
Water Solubility	Insoluble	[2]
LogP	5.4 at 20 °C	[4]

## Synthesis of Divinyltetramethyldisilane

A common method for the synthesis of **divinyltetramethyldisilane** involves the co-hydrolysis of chlorodimethylvinylsilane and dichlorodimethylsilane.

### Experimental Protocol: Synthesis via Co-hydrolysis

Materials:

- Chlorodimethylvinylsilane
- Dichlorodimethylsilane
- Deionized water
- Sodium bicarbonate (saturated solution)

- Magnesium sulfate (anhydrous)
- Ice

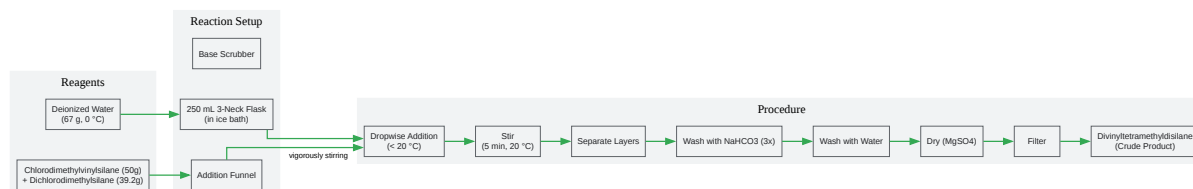
Equipment:

- Three-necked round-bottom flask
- Stirring bar
- Addition funnel
- Base scrubber
- Separatory funnel
- Standard glassware for extraction and filtration

Procedure:

- Equip a 250 mL three-necked round-bottom flask with a stirring bar, an addition funnel, and a connection to a base scrubber.
- Immerse the flask in an ice/water bath and charge it with 67 g of deionized water. Allow the water to cool to 0 °C.
- Prepare a mixture of 50.0 g (0.41 mol) of chlorodimethylvinylsilane and 39.2 g (0.41 mol) of dichlorodimethylsilane in the addition funnel.
- With vigorous stirring, add the chlorosilane mixture dropwise to the cold water at a rate that maintains the reaction temperature below 20 °C.
- After the addition is complete, continue to stir the reaction mixture for 5 minutes at 20 °C.
- Transfer the mixture to a separatory funnel and separate the upper siloxane layer.
- Wash the organic layer three times with 67 mL portions of saturated sodium bicarbonate solution, stirring for 20 minutes with each wash.

- Wash the organic layer with 67 mL of deionized water.
- Dry the organic layer over anhydrous magnesium sulfate (1.5 g).
- Filter the mixture to yield a colorless, clear liquid. Gas chromatography (GC) analysis of a typical crude product shows a composition of approximately 62% vinyltetramethyldisiloxane, 11% 1,1,3,3-tetramethyldisiloxane, and 26% 1,3-divinyl-1,1,3,3-tetramethyldisiloxane.[1]



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Workflow for the Synthesis of **Divinyltetramethyldisilane**.

## Key Applications and Experimental Protocols

**Divinyltetramethyldisilane** is a versatile reagent with several important applications in synthesis.

### Preparation of Karstedt's Catalyst

**Divinyltetramethyldisilane** is a crucial ligand for the preparation of Karstedt's catalyst, a highly active and widely used platinum(0) catalyst for hydrosilylation reactions.[5][6]

Materials:

- Chloroplatinic acid ( $\text{H}_2\text{PtCl}_6$ )
- **1,3-Divinyltetramethyldisilane**
- Sodium bicarbonate

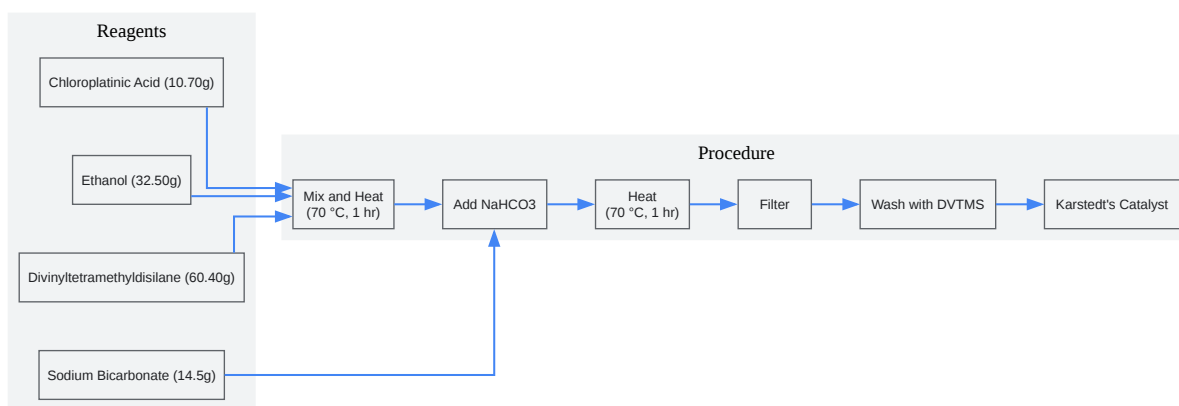
- Ethanol

Equipment:

- Round-bottom flask
- Stirring bar
- Heating mantle
- Filtration apparatus

Procedure:

- In a round-bottom flask protected from light, prepare a mixture of 10.70 g of chloroplatinic acid, 60.40 g of **1,3-divinyltetramethyldisilane**, and 32.50 g of ethanol.
- Stir and heat the mixture to 70 °C for one hour.
- Add 14.5 g of sodium bicarbonate to the reaction mixture.
- Continue to heat and stir the mixture for an additional hour.
- Filter the solution to remove the sodium bicarbonate.
- Wash the filter cake with two 8 g portions of **1,3-divinyltetramethyldisilane**. The resulting solution is the Karstedt's catalyst.[3]



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Workflow for the Preparation of Karstedt's Catalyst.

## Hydrosilylation Reactions

Karstedt's catalyst, prepared from **divinyltetramethyldisilane**, is highly effective in catalyzing the hydrosilylation of olefins, a fundamental reaction for the formation of silicon-carbon bonds.

[7]

Materials:

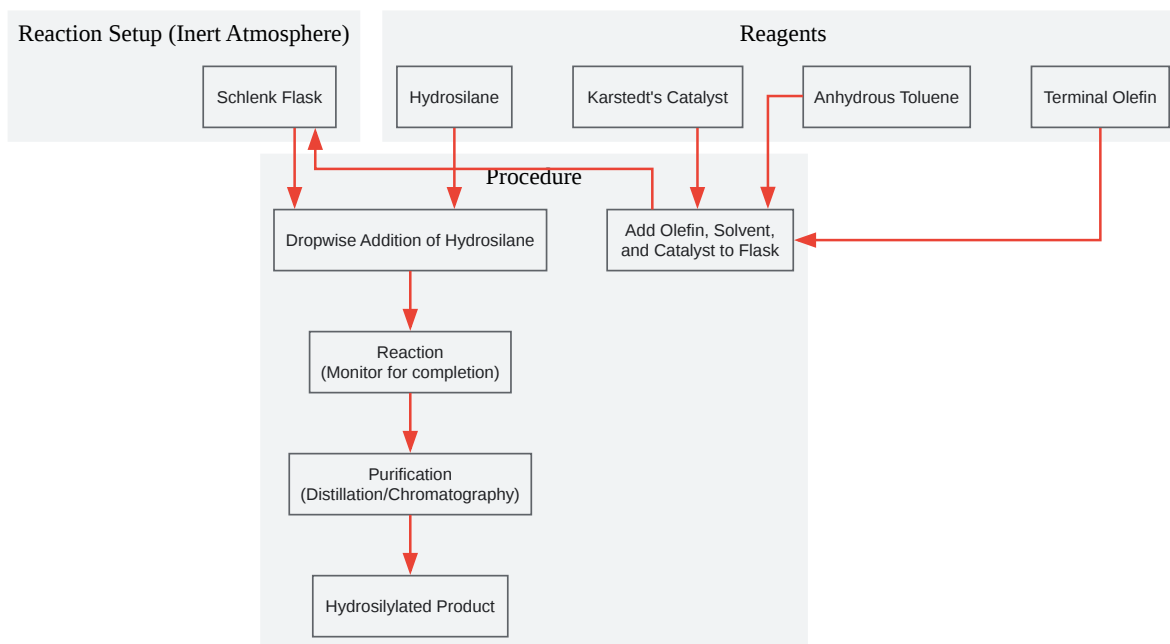
- Terminal olefin (e.g., 1-octene)
- Hydrosilane (e.g., triethoxysilane)
- Karstedt's catalyst solution (in xylene)
- Toluene (anhydrous)

#### Equipment:

- Schlenk flask or sealed reaction tube
- Magnetic stirrer
- Syringes for liquid transfer

#### Procedure:

- To a Schlenk flask under an inert atmosphere (e.g., nitrogen or argon), add the terminal olefin and anhydrous toluene.
- Add the Karstedt's catalyst solution via syringe. The catalyst loading is typically in the range of 10-100 ppm of platinum relative to the olefin.
- Add the hydrosilane dropwise to the stirred solution.
- The reaction is often exothermic and can be monitored by GC or NMR spectroscopy to determine completion.
- Upon completion, the product can be purified by distillation or chromatography if necessary.



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General Workflow for a Hydrosilylation Reaction.

## End-Capper in Silicone Polymer Synthesis

**Divinyltetramethyldisilane** serves as an effective end-capping or chain-terminating agent in the synthesis of vinyl-terminated polysiloxanes. This is typically achieved through the ring-opening polymerization of cyclic siloxanes.

Materials:

- Octamethylcyclotetrasiloxane (D<sub>4</sub>)
- **1,3-Divinyltetramethyldisilane** (end-capper)



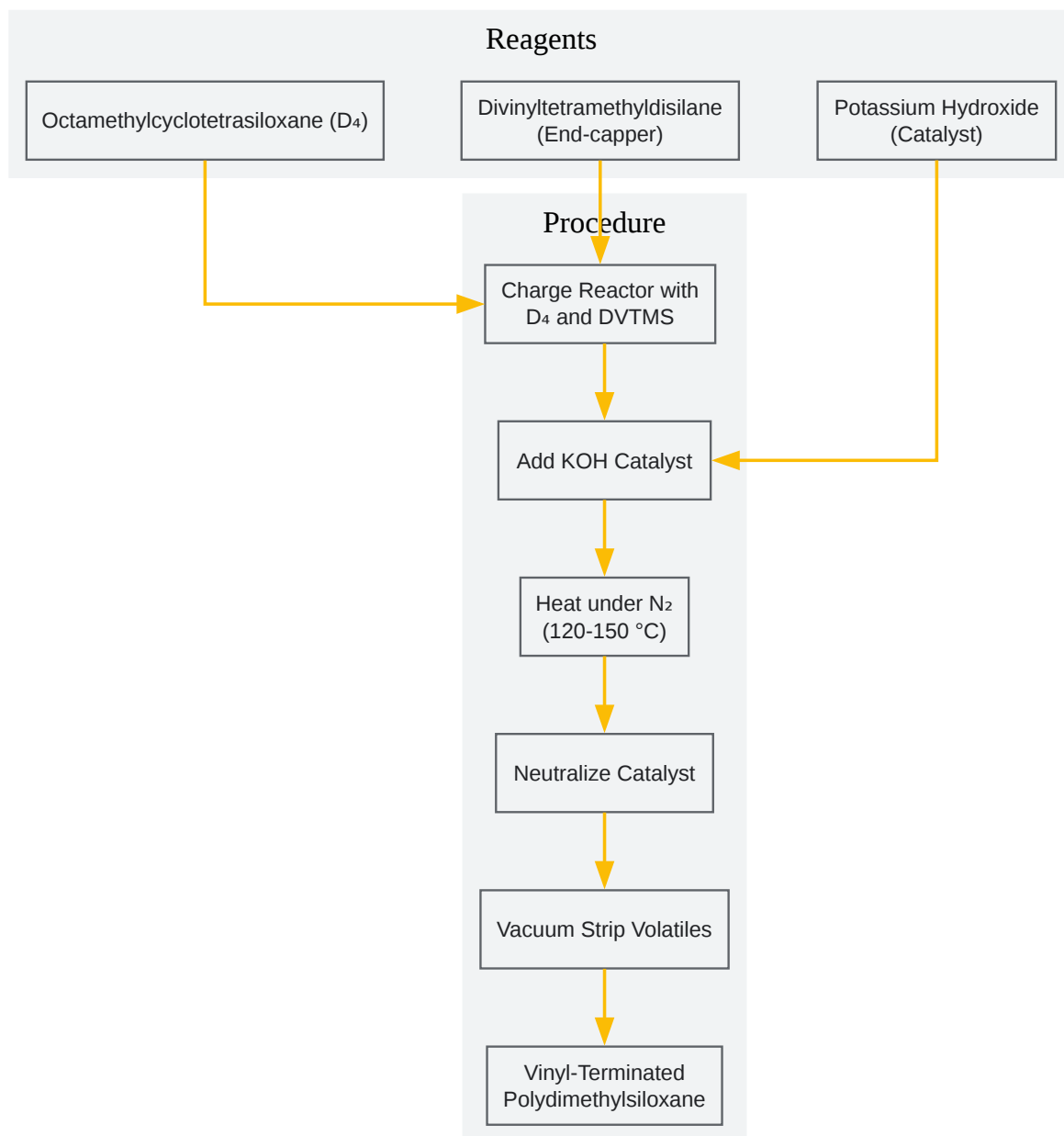
- Potassium hydroxide (catalyst)

Equipment:

- Reaction vessel equipped with a stirrer, thermometer, and nitrogen inlet
- Heating and vacuum system

Procedure:

- Charge the reaction vessel with octamethylcyclotetrasiloxane and 1,3-**divinyltetramethyldisilane**. The ratio of these reactants will determine the final molecular weight of the polymer.
- Add a catalytic amount of potassium hydroxide.
- Heat the mixture under a nitrogen atmosphere to the desired polymerization temperature (e.g., 120-150 °C).
- Maintain the temperature and stirring for several hours until the desired viscosity or molecular weight is achieved.
- Neutralize the catalyst, for example, with a weak acid.
- Strip the polymer under vacuum to remove any unreacted cyclic siloxanes and other volatile components.
- The final product is a vinyl-terminated polydimethylsiloxane.



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Workflow for Vinyl-Terminated Polysiloxane Synthesis.

## Safety Information

**Divinyltetramethyldisilane** is a highly flammable liquid and vapor.[1] It is also moisture-sensitive.[1] Appropriate personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn when handling this chemical.[8] Work should be conducted in a well-ventilated fume hood.[8] Keep away from heat, sparks, and open flames.[8]

## Conclusion

**Divinyltetramethyldisilane** is a cornerstone reagent in organosilicon chemistry. Its utility in the synthesis of highly active hydrosilylation catalysts and as a chain terminator in silicone polymerization underscores its importance in both academic research and industrial applications. The detailed protocols provided in this guide offer a practical resource for scientists and researchers working with this versatile compound.

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